

Preparing Lck Inhibitor III stock solutions for long-term use

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Compound of Interest

Compound Name: Lck Inhibitor III

Cat. No.: B12401776

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Technical Support Center: Lck Inhibitor III

This guide provides technical information and troubleshooting advice for the preparation and long-term use of **Lck Inhibitor III** stock solutions. The information herein pertains to **Lck Inhibitor III**, CAS Number: 1188890-30-3. Researchers should verify the specific inhibitor they are using, as different "Lck Inhibitor" compounds possess distinct chemical properties.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **Lck Inhibitor III**?

A1: **Lck Inhibitor III** is soluble in dimethyl sulfoxide (DMSO).^{[1][2]} For in vivo experiments, further dilution into aqueous solutions containing co-solvents like PEG300 and Tween-80 or into corn oil is recommended.^{[1][2]}

Q2: What are the recommended storage conditions for **Lck Inhibitor III** stock solutions?

A2: For long-term use, it is advised to aliquot the DMSO stock solution into single-use volumes and store them at -20°C or -80°C.^[1] This practice helps to minimize degradation resulting from repeated freeze-thaw cycles. The solid form of the inhibitor should be stored at 2-8°C.

Q3: How long can I store the **Lck Inhibitor III** stock solution?

A3: When stored at -20°C, the stock solution is stable for up to one year. For storage at -80°C, the stability extends to two years.[1] One supplier suggests that stock solutions are stable for up to 6 months at -20°C.

Q4: Can I sonicate or heat the solution if the compound does not dissolve completely?

A4: Yes, if precipitation or phase separation is observed during the preparation of the solution, gentle heating and/or sonication can be used to facilitate dissolution.[1]

Quantitative Data Summary

For easy reference, the following table summarizes the key quantitative information for **Lck Inhibitor III**.

Property	Value	Source(s)
CAS Number	1188890-30-3	Santa Cruz Biotechnology
Molecular Weight	478.55 g/mol	Santa Cruz Biotechnology
Solubility in DMSO	17 mg/mL	Sigma-Aldrich
≥ 2.5 mg/mL (in 10% DMSO formulations)	MedChemExpress[1]	
8 mg/mL (use fresh DMSO)	Selleck Chemicals[2]	
Storage (Solid)	2-8°C	Sigma-Aldrich
Storage (Stock Solution)	-20°C for up to 1 year; -80°C for up to 2 years	MedChemExpress[1]
-20°C for up to 6 months	Sigma-Aldrich	

Experimental Protocol: Preparing a 10 mM Stock Solution in DMSO

This protocol details the steps for preparing a 10 mM stock solution of **Lck Inhibitor III** (MW: 478.55 g/mol) in DMSO.

Materials:

- **Lck Inhibitor III** (solid powder)
- Anhydrous/molecular sieve-dried DMSO
- Sterile microcentrifuge tubes or cryovials
- Calibrated balance
- Vortex mixer
- Pipettes and sterile tips

Procedure:

- **Equilibration:** Allow the vial of solid **Lck Inhibitor III** to reach room temperature before opening to prevent condensation of moisture.
- **Weighing:** Accurately weigh out the desired amount of the inhibitor. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.79 mg of **Lck Inhibitor III**.
- **Dissolution:** Add the appropriate volume of fresh, anhydrous DMSO to the solid inhibitor. For the example above, add 1 mL of DMSO.
- **Mixing:** Vortex the solution thoroughly until the inhibitor is completely dissolved. If necessary, gentle warming or brief sonication can be applied to aid dissolution.[\[1\]](#)
- **Aliquoting:** Dispense the stock solution into smaller, single-use aliquots in sterile, tightly sealed tubes. This is crucial to avoid repeated freeze-thaw cycles which can degrade the compound.
- **Storage:** Store the aliquots at -20°C or -80°C for long-term use.[\[1\]](#)

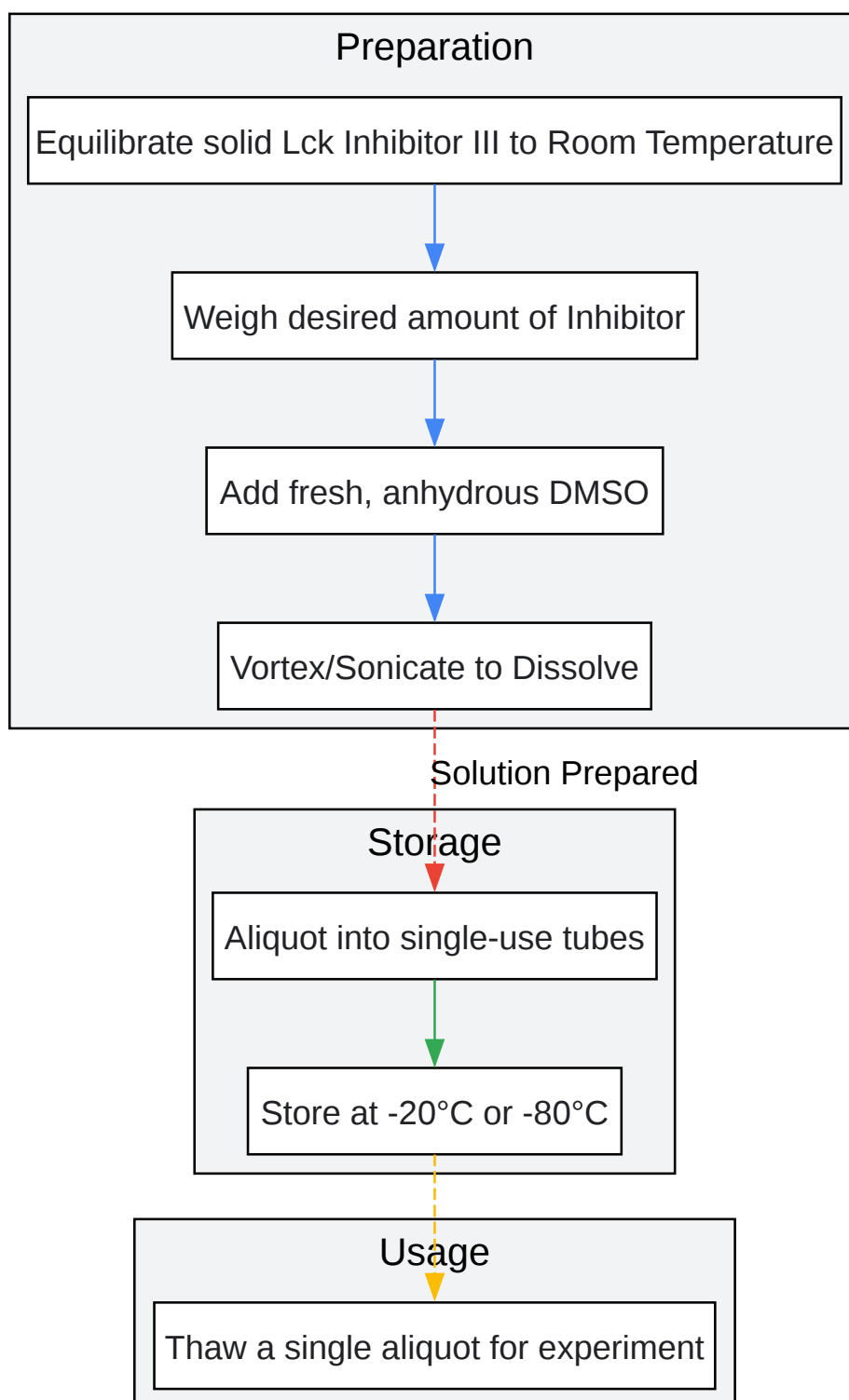
Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitate forms in the stock solution upon storage.	The solution may be supersaturated, or the storage temperature may be fluctuating.	Gently warm the solution and vortex or sonicate to redissolve the precipitate before use.[1] Ensure a stable storage temperature. Consider preparing a slightly lower concentration stock.
Difficulty dissolving the solid inhibitor.	The DMSO may have absorbed moisture, reducing its solvating power.[2] The concentration may be too high.	Use fresh, anhydrous DMSO. [2] Try gentle heating or sonication to aid dissolution.[1] If the issue persists, prepare a more dilute stock solution.
Inconsistent experimental results.	The inhibitor may have degraded due to improper storage or multiple freeze-thaw cycles.	Always use freshly thawed aliquots for each experiment. Avoid using a stock solution that has been repeatedly frozen and thawed. Prepare a fresh stock solution if degradation is suspected.

Visualizing the Workflow

The following diagram illustrates the recommended workflow for preparing and storing **Lck Inhibitor III** stock solutions.

Workflow for Preparing Lck Inhibitor III Stock Solution



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Caption: A flowchart outlining the key steps for preparing and storing **Lck Inhibitor III** stock solutions.

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- [2. selleckchem.com](https://www.selleckchem.com) [selleckchem.com]
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